physicochemical properties of N-(4-chlorophenyl)-2-phenoxyacetamide

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Compound of Interest

Compound Name:	*N-(4-chlorophenyl)-2-phenoxyacetamide*
CAS No.:	*18861-18-2*
Cat. No.:	*B188528*

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An In-depth Technical Guide to the Physicochemical Properties of **N-(4-chlorophenyl)-2-phenoxyacetamide**

Executive Summary: This document provides a comprehensive technical overview of the physicochemical properties of **N-(4-chlorophenyl)-2-phenoxyacetamide**. As a member of the phenoxyacetamide class of compounds, this molecule holds potential interest for researchers in medicinal chemistry and materials science due to the diverse bioactivities associated with its structural motifs, including antimicrobial, anti-inflammatory, and anticancer properties.[1][2] This guide synthesizes information from theoretical predictions, data on structurally analogous compounds, and established chemical principles to serve as a foundational resource for laboratory professionals. We will delve into the molecule's identity, a robust synthetic protocol, methods for its characterization, its core physical properties, and structural insights relevant to its behavior in both solution and the solid state.

Molecular Identity and Structure

Chemical Structure and Nomenclature

N-(4-chlorophenyl)-2-phenoxyacetamide is an organic compound featuring a central acetamide linkage. The nitrogen atom of the amide is substituted with a 4-chlorophenyl group, and the alpha-carbon is substituted with a phenoxy group.

- IUPAC Name: **N-(4-chlorophenyl)-2-phenoxyacetamide**
- Molecular Formula: $C_{14}H_{12}ClNO_2$
- Molecular Weight: 261.71 g/mol
- CAS Number: While a specific CAS number is not readily available in the compiled search results, related structures are well-documented.

Key Structural Features

The molecule's properties are a direct consequence of its three primary functional components:

- 4-Chlorophenyl Ring: The electron-withdrawing chlorine atom and the aromatic ring contribute to the molecule's lipophilicity and can influence electronic properties and potential π-π stacking interactions in the solid state.
- Amide Linkage (-CONH-): This polar group is a critical determinant of solubility and is a key participant in hydrogen bonding, which dictates crystal packing and interactions with biological macromolecules.
- Phenoxy Group (Ph-O-CH_2-): The ether linkage introduces a degree of conformational flexibility and adds to the molecule's overall size and lipophilicity.

In-Silico Predicted Properties

Computational models provide valuable estimates for key physicochemical parameters. The properties of the closely related analog, N-(4-chlorophenyl)-2-(4-methylphenoxy)acetamide, suggest similar characteristics for the title compound.[3]

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Property	Predicted Value	Implication for Research
Monoisotopic Mass	261.05566 Da	Foundational value for high-resolution mass spectrometry analysis.
XlogP	~3.5	Indicates significant lipophilicity, suggesting good solubility in organic solvents but limited aqueous solubility. [3] This value is within the range often considered for drug-like molecules.
Hydrogen Bond Donors	1 (from N-H)	The single donor is crucial for intermolecular hydrogen bonding.
Hydrogen Bond Acceptors	2 (from C=O, C-O-C)	The carbonyl and ether oxygens can accept hydrogen bonds, influencing solubility in protic solvents.

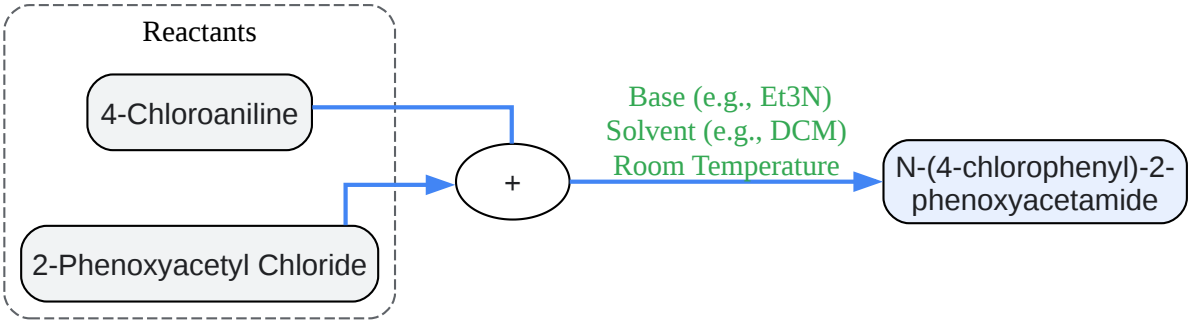
Synthesis and Purification

The most direct and reliable method for synthesizing **N-(4-chlorophenyl)-2-phenoxyacetamide** is the acylation of 4-chloroaniline with a reactive derivative of phenoxyacetic acid, typically 2-phenoxyacetyl chloride.

Synthetic Pathway

The reaction involves the nucleophilic attack of the amine on the electrophilic carbonyl carbon of the acid chloride.

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Caption: General synthesis scheme for **N-(4-chlorophenyl)-2-phenoxyacetamide**.

Recommended Synthetic Protocol

This protocol is based on standard procedures for N-acylation reactions.

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-chloroaniline (1.0 eq) and a non-nucleophilic base such as triethylamine (1.2 eq) in a dry aprotic solvent like Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Reaction: Cool the mixture to 0 °C in an ice bath. Add a solution of 2-phenoxyacetyl chloride (1.05 eq) in the same solvent dropwise over 15-20 minutes.
  - Rationale:Dropwise addition at low temperature helps to control the exothermic reaction and prevent side product formation.
- Completion: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up:
  - Quench the reaction by adding 1M HCl to neutralize the excess triethylamine.
  - Transfer the mixture to a separatory funnel and extract the organic layer.

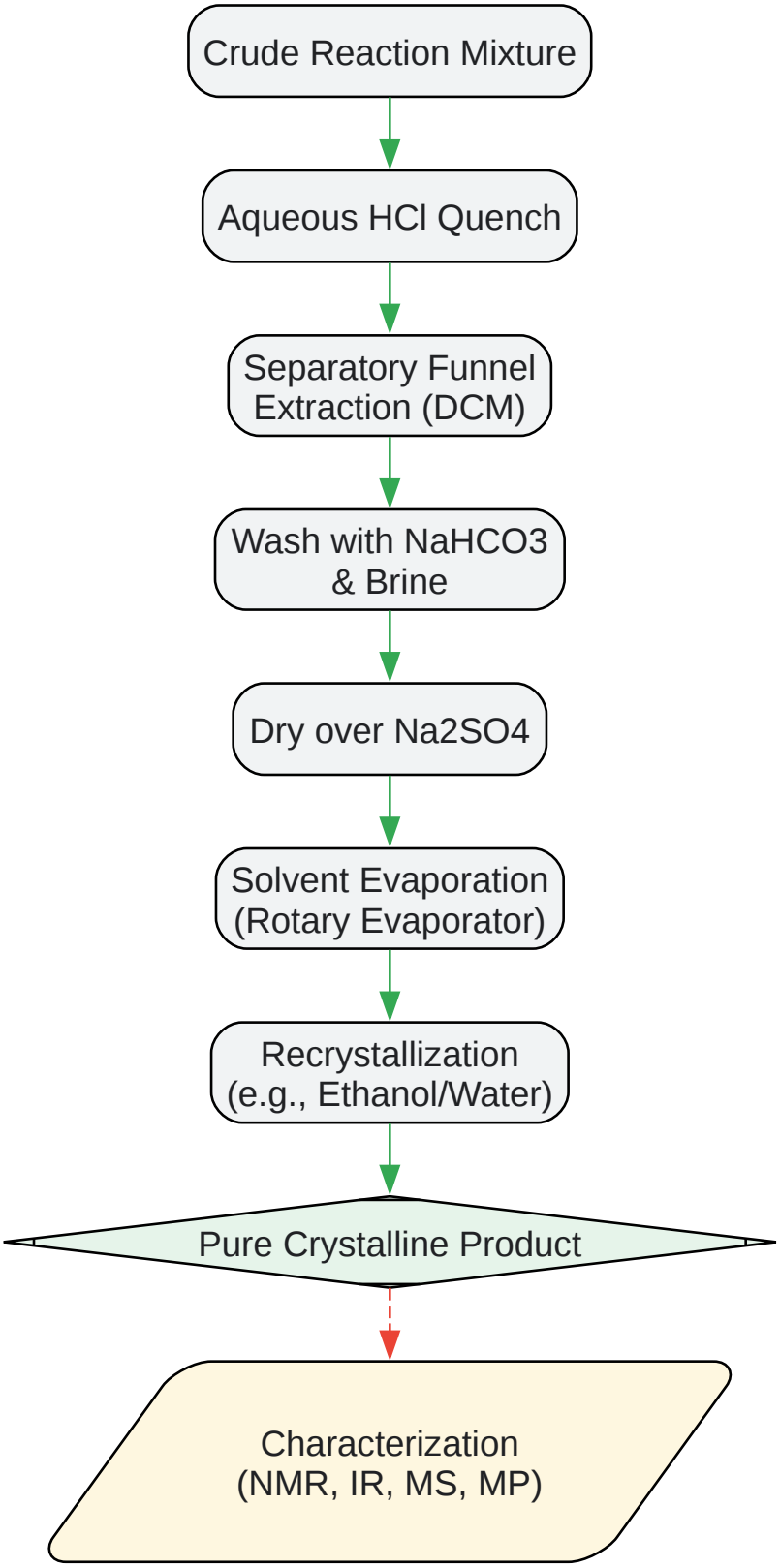
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- Wash the organic layer sequentially with saturated sodium bicarbonate solution (to remove any unreacted acid chloride) and brine.
- Rationale:The aqueous washes are critical for removing inorganic byproducts and purifying the crude product.

- Isolation: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Recrystallize the resulting crude solid from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to yield the pure product.

Purification and Characterization Workflow

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Caption: Standard workflow for purification and final characterization.

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Spectroscopic and Spectrometric Characterization

The identity and purity of the synthesized compound must be confirmed through a suite of analytical techniques. The following are the expected spectral characteristics.

Proton NMR (^{1}H-NMR) Spectroscopy

The ^{1}H-NMR spectrum is expected to be well-resolved. Drawing parallels from similar acetanilide structures like phenacetin can help in predicting the spectral pattern.[4]

Protons	Predicted δ (ppm)	Multiplicity	Notes
Amide (N-H)	8.0 - 9.0	Broad Singlet	Position is solvent-dependent and may exchange with D_2O.
Aromatic (C_6H_4-Cl)	7.2 - 7.6	Two Doublets (AA'BB' system)	Protons ortho to the amide will be downfield of those ortho to the chlorine.
Aromatic (C_6H_5-O)	6.9 - 7.4	Multiplet	Complex pattern resulting from ortho, meta, and para protons.
Methylene (-O-CH_2-CO)	~4.6	Singlet	Positioned downfield due to the adjacent electronegative oxygen and carbonyl group.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic peaks for the key functional groups.

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Functional Group	Expected Wavenumber (cm^{-1})	Appearance
N-H Stretch	3250 - 3400	Strong, sharp
Aromatic C-H Stretch	3000 - 3100	Medium
Amide C=O Stretch	1660 - 1690	Strong, sharp
Aromatic C=C Bending	1450 - 1600	Medium to strong
Aromatic C-O-C Stretch	1200 - 1250	Strong (asymmetric)
C-Cl Stretch	700 - 850	Strong

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) would confirm the molecular weight and provide structural information through fragmentation.

- Molecular Ion (M^+): A prominent peak is expected at m/z ≈ 261, with a characteristic M+2 peak at m/z ≈ 263 (approx. 1/3 intensity) due to the ^{37}Cl isotope.
- Key Fragments: Common fragmentation pathways would include cleavage of the amide bond and the ether linkage, leading to fragments corresponding to the 4-chloroaniline cation and the phenoxyacetyl cation.

Core Physicochemical Properties

Physical State and Appearance

Based on analogous compounds, **N-(4-chlorophenyl)-2-phenoxyacetamide** is expected to be a white to off-white crystalline solid at room temperature.[5]

Melting Point

The melting point is a crucial indicator of purity. While no experimental value is available for the title compound, related structures provide a basis for an estimate. N-(4-chlorophenyl)acetamide melts at 178-179 °C, while N-(2-chlorophenyl)acetamide melts at 88-90 °C.[6][7] The addition

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of the bulky phenoxy group will significantly influence crystal packing and thus the melting point, which is anticipated to be in the range of 150-190 °C.

Solubility Profile

The molecule's structure, with its large nonpolar aromatic portions and polar amide group, dictates its solubility. The expected profile is summarized below.

Solvent Class	Example Solvents	Expected Solubility	Rationale
Water	H_2O	Insoluble / Very Poor	The large lipophilic surface area dominates the polar amide group.[5][8]
Polar Aprotic	Acetone, THF, DMF, DMSO	Soluble	Capable of dissolving both polar and nonpolar moieties.
Polar Protic	Ethanol, Methanol	Moderately Soluble	Soluble, especially with heating, due to hydrogen bonding with the amide group.[9]
Nonpolar	Hexane, Toluene	Sparingly Soluble to Insoluble	The polarity of the amide group limits solubility in purely nonpolar media.

Structural and Crystallographic Insights

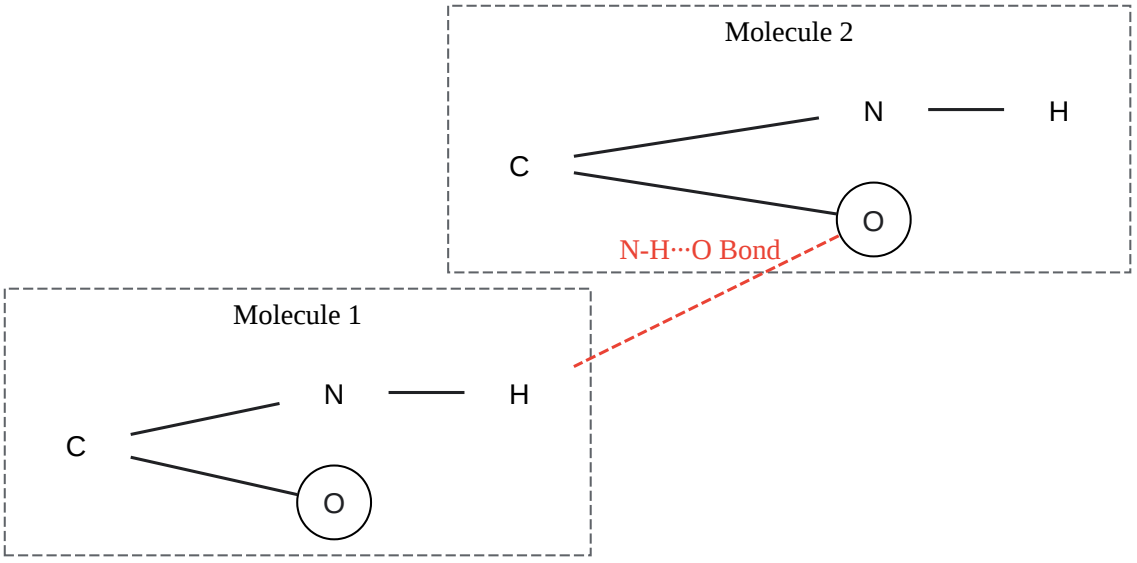
Conformational Analysis

The molecule possesses two key rotatable bonds that define its overall conformation: the C-N amide bond and the Ar-O ether bond. The amide bond typically exhibits a strong preference for a trans conformation due to steric hindrance. The conformation around the ether linkage will be more flexible, influencing how the molecule packs in a crystal lattice.

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Intermolecular Interactions

In the solid state, the crystal structure will be dominated by intermolecular hydrogen bonds. Based on the crystal structure of the related N-(4-Chlorophenyl)-2,2-diphenylacetamide, a primary chain motif formed by N-H···O=C hydrogen bonds is highly probable.[10]



...-C(O)-NH-Ar(Cl)

...-C(O)-NH-Ar(Cl)

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Caption: Primary intermolecular hydrogen bonding motif in the solid state.

Biological Context and Potential Applications

The phenoxyacetamide scaffold is a "privileged structure" in medicinal chemistry. Derivatives have been investigated for a wide range of biological activities.

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- Antimicrobial and Nematicidal Activity: Phenylacetamide derivatives containing heterocyclic moieties have shown potent activity against various bacteria and nematodes.[11]
- Anti-inflammatory and Analgesic Activity: The general class of N-phenyl-2-phenoxyacetamides has been explored for anti-inflammatory and analgesic properties.[1]
- Anticancer Activity: Various acetamide derivatives have demonstrated significant cytotoxic effects against human cancer cell lines, such as HepG2 and MCF-7, with some acting as apoptosis inducers.[2]

The specific combination of the 4-chlorophenyl ring and the phenoxy group in **N-(4-chlorophenyl)-2-phenoxyacetamide** makes it a prime candidate for screening in these and other biological assays. Its physicochemical properties, particularly its lipophilicity and hydrogen bonding potential, are key determinants for its potential as a lead compound in drug discovery.

References

[6] PubChem. N-(4-Chlorophenyl)acetamide. National Center for Biotechnology Information. [Link]

[1] Al-Ghorbani, M., et al. (2022). Anticancer, Anti-Inflammatory, and Analgesic Activities of Synthesized 2-(Substituted phenoxy) Acetamide Derivatives. BioMed Research International. [Link]

[2] Al-Warhi, T., et al. (2023). In Vitro and In Vivo Effects of Synthesis Novel Phenoxyacetamide Derivatives as Potent Apoptotic Inducer against HepG2 Cells through PARP-1 Inhibition. MDPI. [Link]

[12] Cheméo. Chemical Properties of Acetamide, N-(4-chlorophenyl)- (CAS 539-03-7). [Link]

[13] Journal of Young Pharmacists. (2024). Synthesis, Characterization and in vivo Biological Activity of n-(2-chlorophenyl)-2-(2-methyl-5-nitro-1h-imidazol-1-yl) Acetamide and its Derivatives. [Link]

[14] SpectraBase. N-(4-Chlorophenyl)-2-oxo-2-phenylacetamide. [Link]

© 2026 BenchChem. All rights reserved.

[8] ChemBK. N-(4-Chlorophenyl)acetamide. [Link]

[10] Fun, H. K., et al. (2012). N-(4-Chlorophenyl)-2,2-diphenylacetamide. Acta Crystallographica Section E: Crystallographic Communications. [Link]

[15] Cheméo. Acetamide, N-(4-chlorophenyl)-. [Link]

SID.ir. N-(4-(4-Chlorophenyl)Thiazol-2-yl)-2-(2-Phenylacetamido) Acetamide Derivatives as Potential Anticancer Agents: Synthesis and Cytotoxicity Evaluation. [Link]

[11] Wang, Y., et al. (2020). Synthesis and Antibacterial Evaluation of N-phenylacetamide Derivatives Containing 4-Arylthiazole Moieties. Molecules. [Link]

[16] Słoczyńska, K., et al. (2016). Synthesis and anticonvulsant activity of new N-phenyl-2-(4-phenylpiperazin-1-yl)acetamide derivatives. Archiv der Pharmazie. [Link]

[17] NIST. Acetamide, N-(4-chlorophenyl)-. NIST Chemistry WebBook. [Link]

[3] PubChemLite. N-(4-chlorophenyl)-2-(4-methylphenoxy)acetamide. [Link]

[18] NIST. Acetamide, 2-chloro-N-(4-methylphenyl)-. NIST Chemistry WebBook. [Link]

[19] PubChem. N-[4-chloro-2-(4-chlorophenyl)phenyl]acetamide. National Center for Biotechnology Information. [Link]

[20] Indian Academy of Sciences. Synthesis of novel 2-(4-(2-morpholinoethoxy)phenyl)-N-phenylacetamide analogues and their antimicrobial study. [Link]

SID.ir. N-(4-(4-Chlorophenyl)Thiazol-2-yl)-2-(2-Phenylacetamido) Acetamide Derivatives as Potential Anticancer Agents: Synthesis and Cytotoxicity Evaluation. [Link]

[21] Researcher.Life. Solubilities of N-phenylacetamide, 2-methyl-N-phenylacetamide and 4-methyl-N-phenylacetamide in supercritical carbon dioxide. [Link]

[22] NIST. Phenoxyacetamide. NIST Chemistry WebBook. [Link]

[23] Arkivoc. Facile one-pot, three-component synthesis of novel fused 4H-pyrans incorporating 2-phenoxy-N-phenylacetamide. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. In Vitro and In Vivo Effects of Synthesis Novel Phenoxyacetamide Derivatives as Potent Apoptotic Inducer against HepG2 Cells through PARP-1 Inhibition | MDPI [mdpi.com]
- 3. PubChemLite - N-(4-chlorophenyl)-2-(4-methylphenoxy)acetamide (C15H14ClNO2) [pubchemlite.lcsb.uni.lu]
- 4. UV VIS | UV Vis Spectrometers | Thermo Fisher Scientific - HK [thermofisher.com]
- 5. CAS 539-03-7: N-(4-Chlorophenyl)acetamide | CymitQuimica [cymitquimica.com]
- 6. N-(4-Chlorophenyl)acetamide | C8H8ClNO | CID 10871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. N-(2-Chlorophenyl)acetamide | 533-17-5 [sigmaaldrich.com]
- 8. chembk.com [chembk.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis and Antibacterial Evaluation of N-phenylacetamide Derivatives Containing 4-Arylthiazole Moieties - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Acetamide, N-(4-chlorophenyl)- (CAS 539-03-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 13. Synthesis, Characterization and in vivo Biological Activity of n-(2-chlorophenyl)-2-(2-methyl-5-nitro-1h-imidazol-1-yl) Acetamide and its Derivatives – Journal of Young Pharmacists [archives.jyoungpharm.org]
- 14. spectrabase.com [spectrabase.com]
- 15. chemeo.com [chemeo.com]
- 16. Synthesis and anticonvulsant activity of new N-phenyl-2-(4-phenylpiperazin-1-yl)acetamide derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Acetamide, N-(4-chlorophenyl)- [webbook.nist.gov]

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- 18. Acetamide, 2-chloro-N-(4-methylphenyl)- [webbook.nist.gov]
- 19. N-[4-chloro-2-(4-chlorophenyl)phenyl]acetamide | C14H11Cl2NO | CID 177857046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. ias.ac.in [ias.ac.in]
- 21. artefacts-discovery.researcher.life [artefacts-discovery.researcher.life]
- 22. Phenoxyacetamide [webbook.nist.gov]
- 23. arkat-usa.org [arkat-usa.org]

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